

Application Note: Determination of Bioresmethrin Residues by Gas Chromatography

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Compound of Interest

Compound Name: *Bioresmethrin*

Cat. No.: *B1667281*

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Introduction

Bioresmethrin is a synthetic pyrethroid insecticide used to control a wide range of pests in agricultural and public health settings. Due to its potential for accumulation in the environment and food chain, sensitive and reliable analytical methods are required for the determination of its residues in various matrices. Gas chromatography (GC) coupled with selective detectors such as Electron Capture Detector (ECD) or Mass Spectrometry (MS) offers a robust and widely used technique for the analysis of **bioresmethrin** and other pyrethroids. This application note provides a detailed protocol for the analysis of **bioresmethrin** residues using GC, including sample preparation, chromatographic conditions, and method validation parameters.

Data Presentation

The following tables summarize the quantitative data for the gas chromatographic analysis of pyrethroid residues, including **bioresmethrin**, from various studies.

Table 1: Method Detection and Quantitation Limits

Analyte	Matrix	LOD (mg/kg)	LOQ (mg/kg)	Reference
Pyrethroids (general)	Fruits and Vegetables	0.001 - 0.005	0.0025 - 0.01	[1] [2]
Pyrethroids (general)	Tea	0.006 - 0.10	-	[3]
Pyrethroids (general)	Water	0.0000005 - 0.000001 (GC/MS/MS)	-	[4]
Pyrethroids (general)	Sediment	0.0002 - 0.0005 (GC/MS/MS)	-	[4]
17 Pyrethroids	Animal Products	-	0.01	[5]
47 Pesticides	Edible Insects	0.001 - 0.01	0.01 - 0.015	[6]
Pyrethroids	Fish	-	0.005 - 0.01	[7]
Various Pesticides	Rice	0.013 - 0.017	0.022 - 0.079	[8]

Table 2: Recovery and Precision Data

Analyte	Matrix	Spiking Level (ng/g)	Recovery (%)	RSD (%)	Reference
6 Pyrethroids	Fruits and Vegetables	5, 10, 50	83.8 - 109.3	1.8 - 15.7	[1] [2]
17 Pyrethroids	Animal Products	10, 100, 500	75.2 - 109.8	< 10	[5]
47 Pesticides	Edible Insects	10, 100, 500	64.54 - 122.12	1.86 - 6.02	[6]
18 Pyrethroids	Fish	-	63 - 129	≤ 21.5	[7]
24 Pesticides	Fish	10, 50, 100	70.33 - 106.06	< 20	[9]
4 Pesticides	Rice	-	99.71 - 101.84	2.42 - 3.59	[8]

Table 3: Linearity of Calibration Curves

Analyte Class	Correlation Coefficient (R ²)	Reference
Pyrethroids	> 0.99	[3] [5]
47 Pesticides	0.9940 - 0.9999	[6]
24 Pesticides	≥ 0.992	[9]
4 Pesticides	~ 0.98	[8]

Experimental Protocols

This section details the methodologies for the key experiments involved in the analysis of **bioresmethrin** residues.

Protocol 1: Sample Preparation using Modified QuEChERS Method

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for pesticide residue analysis.[\[10\]](#)[\[11\]](#)

1. Sample Homogenization:

- Weigh a representative portion of the sample (e.g., 10-15 g of fruit, vegetable, or animal tissue) into a 50 mL centrifuge tube.[\[10\]](#) For dry samples, a smaller amount (1-5 g) may be used with the addition of water for hydration.[\[10\]](#)

2. Extraction:

- Add 10-15 mL of acetonitrile (with 1% acetic acid for the AOAC method) to the centrifuge tube.[\[10\]](#)
- Add the appropriate QuEChERS extraction salt mixture. Common mixtures include:
 - Original: 4 g MgSO_4 , 1 g NaCl .[\[10\]](#)
 - EN 15662: 4 g MgSO_4 , 1 g NaCl , 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate.[\[10\]](#)
 - AOAC 2007.01: 6 g MgSO_4 , 1.5 g sodium acetate.[\[10\]](#)
- Cap the tube tightly and shake vigorously for 1 minute.[\[10\]](#)
- Centrifuge at 4000-5000 rpm for 5 minutes.[\[10\]](#)

3. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer an aliquot of the supernatant (acetonitrile layer) to a 15 mL centrifuge tube containing a d-SPE cleanup mixture.
- The composition of the d-SPE mixture depends on the sample matrix. A common mixture for general purposes includes:
 - 150 mg anhydrous MgSO_4 per mL of extract.

- 25-50 mg Primary Secondary Amine (PSA) per mL of extract to remove organic acids, sugars, and fatty acids.[\[5\]](#)[\[10\]](#)
- For matrices with high fat content, C18 may be added.[\[6\]](#) For pigmented samples, Graphitized Carbon Black (GCB) can be included, though it may retain some planar pesticides.[\[5\]](#)[\[6\]](#)
- Vortex the tube for 30 seconds to 1 minute.
- Centrifuge at 4000-5000 rpm for 5 minutes.[\[10\]](#)

4. Final Extract Preparation:

- Transfer the cleaned supernatant to a clean vial.
- The extract can be concentrated under a gentle stream of nitrogen if necessary.
- Reconstitute the residue in a suitable solvent (e.g., hexane or ethyl acetate) for GC analysis.
- Add an internal standard before injection.

Protocol 2: Gas Chromatography (GC) Analysis

Instrumentation: A gas chromatograph equipped with either an Electron Capture Detector (ECD) for high sensitivity towards halogenated compounds like pyrethroids, or a Mass Spectrometer (MS or MS/MS) for higher selectivity and confirmation.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[12\]](#)

GC Conditions:

- GC System: Agilent 6890, 7890B or equivalent.[\[1\]](#)[\[3\]](#)
- Column: HP-5 (30 m x 0.320 mm x 0.25 μ m) or similar non-polar capillary column.[\[3\]](#)
- Carrier Gas: Helium or Nitrogen, at a constant flow rate (e.g., 1.0 - 2.0 mL/min).[\[3\]](#)[\[5\]](#)
- Injection Mode: Splitless injection (1 μ L).[\[1\]](#)[\[3\]](#)
- Injector Temperature: 250 °C.[\[1\]](#)[\[3\]](#)

- Oven Temperature Program:
 - Initial temperature: 90-100 °C, hold for 1-3 minutes.[\[1\]](#)[\[5\]](#)
 - Ramp 1: Increase to 180-250 °C at 15-20 °C/min.[\[1\]](#)[\[5\]](#)
 - Hold for 3 minutes.
 - Ramp 2: Increase to 260-280 °C at 5-15 °C/min.[\[1\]](#)[\[5\]](#)
 - Hold for 3-8 minutes.[\[3\]](#)[\[5\]](#)
 - Ramp 3: Increase to 300 °C at 10 °C/min.[\[5\]](#)
 - Final hold for 5 minutes.[\[5\]](#)
- Detector:
 - ECD:
 - Detector Temperature: 300-350 °C.[\[1\]](#)[\[3\]](#)
 - Makeup Gas: Nitrogen.[\[3\]](#)
 - MS/MS:
 - Ion Source Temperature: 230 °C.[\[5\]](#)
 - Transfer Line Temperature: 280 °C.[\[5\]](#)
 - Acquisition Mode: Multiple Reaction Monitoring (MRM).

Visualizations

The following diagrams illustrate the key workflows and relationships in the analysis of **bioresmethrin** residues.

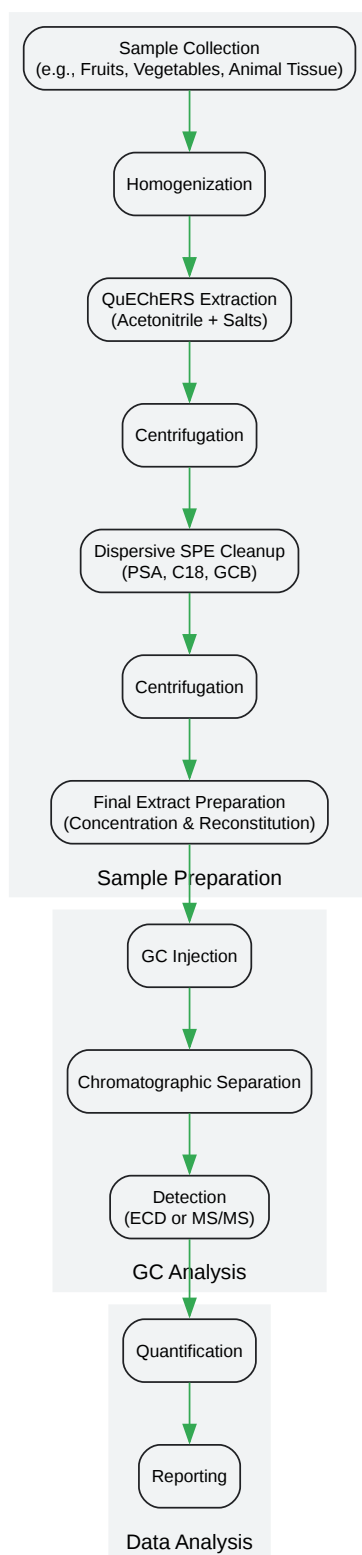


Figure 1: Experimental Workflow for Bioresmethrin Residue Analysis

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Caption: Workflow for **Bioresmethrin** Analysis.

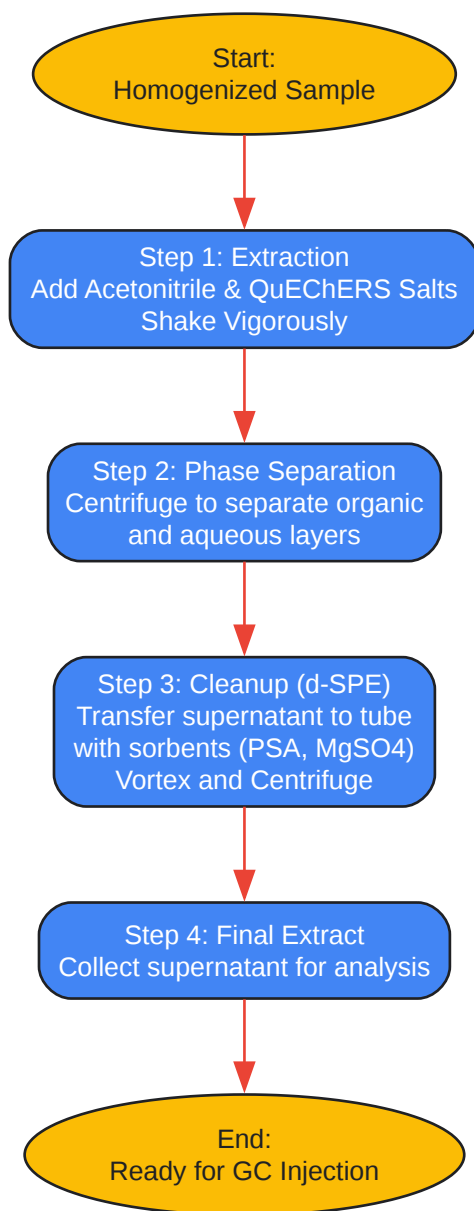


Figure 2: QuEChERS Method Logical Steps

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Caption: QuEChERS Method Overview.

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References

- 1. thaiscience.info [thaiscience.info]
- 2. researchgate.net [researchgate.net]
- 3. Pyrethroids residues analysis in Indonesian commercial tea by GC-ECD [aimspress.com]
- 4. pubs.usgs.gov [pubs.usgs.gov]
- 5. Simultaneous Determination of Pyrethroid Insecticides in Foods of Animal Origins Using the Modified QuEChERS Method and Gas Chromatography-Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Optimization and Validation of a QuEChERS-Based Method Combined with Gas Chromatography–Tandem Mass Spectrometry for Analyzing Pesticide Residues in Edible Insect Samples - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. heca-analitika.com [heca-analitika.com]
- 9. chemijournal.com [chemijournal.com]
- 10. hpst.cz [hpst.cz]
- 11. Comprehensive Strategy for Sample Preparation for the Analysis of Food Contaminants and Residues by GC–MS/MS: A Review of Recent Research Trends - PMC [pmc.ncbi.nlm.nih.gov]
- 12. gcms.labrulez.com [gcms.labrulez.com]
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